Technical Support Center: Prop-2-yn-1-yl Benzoate Optimization

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Compound of Interest

Compound Name:	*Prop-2-yn-1-yl benzoate*
CAS No.:	*6750-04-5*
Cat. No.:	*B1584443*

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Topic: Optimization of Gold(I)-Catalyzed Rearrangement & Cyclization Target Audience: Synthetic Chemists, Process Chemists, Drug Discovery Researchers

Executive Summary & Mechanistic Overview

Prop-2-yn-1-yl benzoate is a "spring-loaded" electrophile in gold catalysis. Upon coordination with a

-acid (Au, Pt), it typically undergoes one of two divergent pathways:[1]

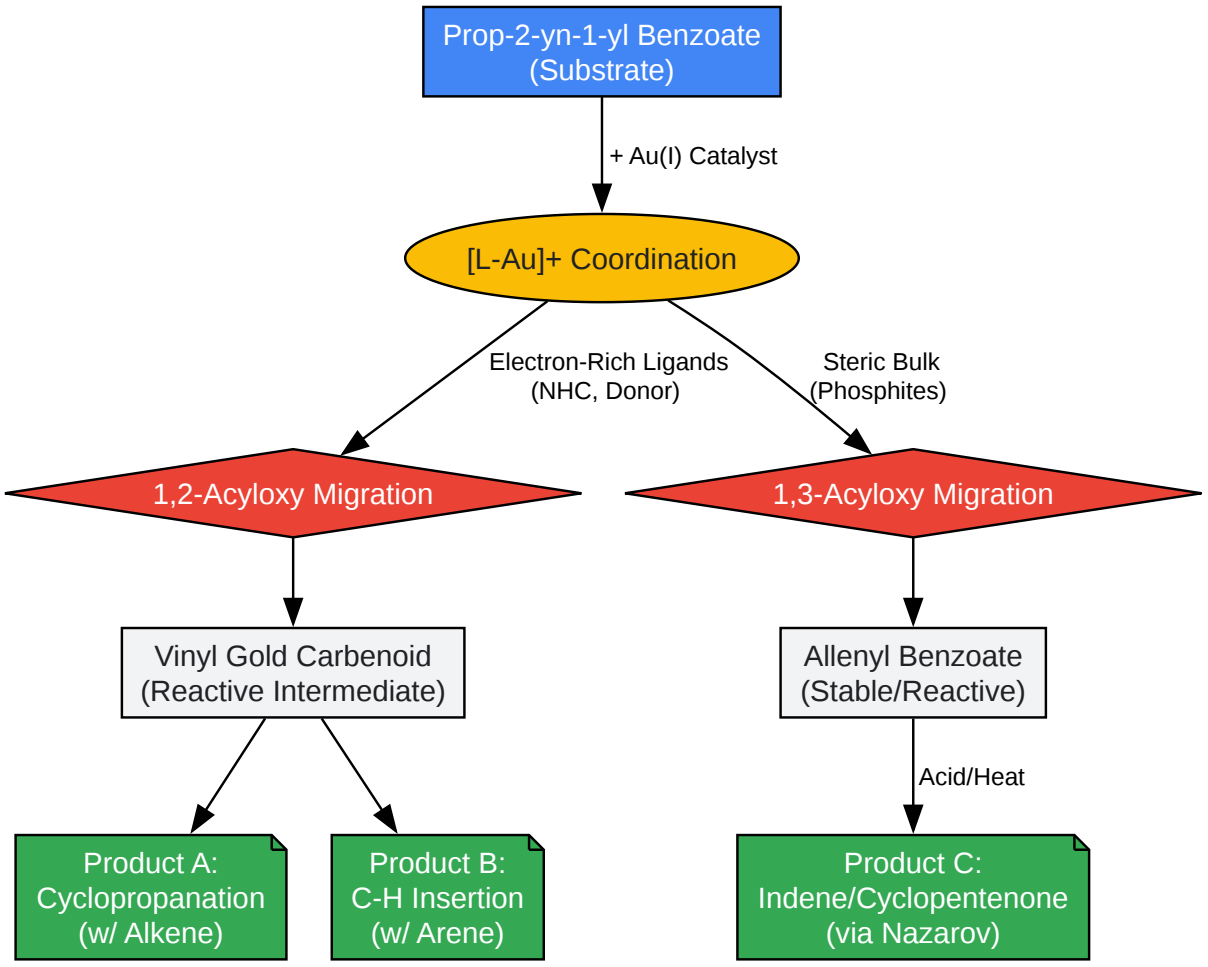
- 1,2-Acyloxy Migration: Yields a highly reactive Vinyl Gold Carbenoid.[2] This intermediate is the gateway to cyclopropanation, C-H insertion, and cascade cyclizations.
- 1,3-Acyloxy Migration: Yields an Allenyl Benzoate. This is often a thermodynamic sink or a precursor for Nazarov-type cyclizations.

Critical Success Factor: Controlling the bifurcation between these two pathways is the primary challenge. This is achieved through precise ligand selection, solvent polarity, and counterion tuning.

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Mechanistic Divergence Diagram

The following diagram illustrates the decision tree for reaction outcomes based on catalyst and conditions.



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Figure 1: Mechanistic divergence in Gold-catalyzed propargyl ester rearrangements. 1,2-migration leads to carbenoid reactivity, while 1,3-migration yields allenes.

Troubleshooting Guide (Q&A)

Module 1: Catalyst & Ligand Selection (The "Engine")

Q: My reaction is stalling, and I see significant decomposition. I am using

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/

. What is wrong? A: The stalling is likely due to catalyst poisoning or silver acetylide formation.

- Cause 1 (Silver Effect): **Prop-2-yn-1-yl benzoate** has a terminal alkyne. In the presence of excess Silver (Ag) salts (used to activate the Au-Cl precatalyst), silver can react with the terminal alkyne to form an inactive Silver Acetylide (

).

- Solution: Use a pre-formed cationic gold catalyst like [JohnPhosAu(MeCN)]SbF_6 or Echavarren's catalyst to eliminate free silver from the reaction mixture. If you must use Ag salts, ensure strictly stoichiometric amounts relative to Au, or use a "silver-free" activation method.

- Cause 2 (Counterion): Triflate (

) is coordinating. For difficult rearrangements, switch to a non-coordinating counterion like

  or

  (BArF is often too bulky for these specific substrates).

Q: I want to trap the intermediate with an alkene (cyclopropanation), but I am getting the allene (1,3-shift product) instead. How do I force the 1,2-shift? A: You need to stabilize the cationic charge at the propargylic position to favor the 1,2-shift (Rautenstrauch rearrangement).

- Ligand Tuning: Switch to strongly

  -donating ligands like N-Heterocyclic Carbenes (NHC) (e.g., IPrAuCl or IMesAuCl). These ligands increase the electron density at the metal center, stabilizing the carbenoid intermediate derived from the 1,2-shift.

- Electronic Effects: If you can modify the substrate, adding electron-donating groups (EDGs) to the benzoate ring increases the nucleophilicity of the carbonyl oxygen, promoting the 5-endo-dig attack required for the 1,2-shift.

Module 2: Solvent & Environment (The "Chassis")

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Q: I observe a hydration product (ketone) instead of the rearrangement. Is my solvent wet? A: Yes, but water plays a complex role.

- Mechanism: In the presence of water, the gold-activated alkyne is susceptible to nucleophilic attack by

  rather than the internal benzoate oxygen. This leads to hydration.

- Optimization:

  - Strict Anhydrous Conditions: Use freshly distilled 1,2-Dichloroethane (DCE) or Toluene over molecular sieves (4Å).

  - The "Wet" Exception: Interestingly, trace water is sometimes required for proton transfer steps in cascade reactions. However, if hydration is the major product, your system is too wet.

  - Solvent Polarity: Non-polar solvents (Toluene, DCM) favor the intramolecular rearrangement (1,2-shift) over external nucleophilic attack. Polar solvents (THF, MeCN) can coordinate to the gold, killing activity.

Q: How does temperature affect the 1,2 vs. 1,3 selectivity? A:

- 1,2-Migration: Typically kinetically favored but requires higher activation energy to initiate the 5-endo cyclization. Often requires mild heating (

).

- 1,3-Migration: Often thermodynamically favored. High temperatures (

) or prolonged reaction times will eventually convert kinetic 1,2-products into thermodynamic allenes or decomposition products.

- Recommendation: Start at

  and warm slowly to RT. Monitor by NMR. If the starting material is consumed but no product forms, heat to

  .

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Optimized Experimental Protocols

Protocol A: Gold(I)-Catalyzed 1,2-Acyloxy Migration (Carbenoid Generation)

Target: Synthesis of functionalized cyclopentenones or cyclopropanes.

Reagents:

- **Prop-2-yn-1-yl benzoate** (1.0 equiv)
- Catalyst: IPrAuNTf$_2$ (2-5 mol%) (Pre-generated or formed in situ)
- Solvent: Anhydrous 1,2-Dichloroethane (DCE) [0.1 M]
- Trap: Styrene or electron-rich alkene (if cyclopropanation is desired) (2-5 equiv)

Step-by-Step:

- Preparation: Flame-dry a reaction vial and cool under Argon.
- Catalyst Loading: Add IPrAuCl (5 mol%) and AgNTf$_2$ (5 mol%) to the vial. Add 50% of the solvent volume. Stir for 5 mins to generate the active cationic species (precipitate of AgCl may form).
  - Note: Filtering the AgCl is optional but recommended for kinetics.
- Substrate Addition: Dissolve **Prop-2-yn-1-yl benzoate** and the trapping alkene (if applicable) in the remaining solvent. Add this solution dropwise to the catalyst mixture at room temperature.
- Monitoring: Stir at RT. Monitor by TLC every 30 mins. The spot for propargyl benzoate (usually high

) should disappear.
- Workup: Filter through a short pad of silica/Celite to remove Gold. Concentrate and purify by column chromatography.

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Data Table: Solvent Screening for 1,2-Migration Efficiency

Solvent	Dielectric Const.[2][3]	Reaction Time	Yield (1,2-Product)	Major Side Product
DCE (Anhydrous)	10.36	2 h	88%	None
Toluene	2.38	6 h	65%	Oligomers
THF	7.58	>24 h	<10%	Starting Material (Coordination)
DCE (Wet)	10.36	1 h	15%	Hydration (Ketone)

References & Authority

- Mechanistic Foundation of 1,2-Acyloxy Migration:
  - Title: Gold-Catalyzed 1,2-Acyloxy Migration/Coupling Cascade of Propargyl Diazoacetates.[2][4][5][6]
  - Source: Organic Letters (2019).[4]
  - Significance: Establishes the role of protic additives and catalyst tuning in controlling the 1,2-shift vs. decomposition.
  - URL:[Link]
- Solvent & Additive Effects:
  - Title: Recent Advances in the Gold-Catalyzed Reactions of Propargyl Esters.[1][2][4][5][6][7][8][9]
  - Source: Accounts of Chemical Research (2023).[7][8]
  - Significance: Comprehensive review of ligand and solvent effects on the bifurcation of reaction pathways.

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- URL:[Link]

- DFT Insights on Chemoselectivity:
  - Title: Chemoselectivity in Gold(I)-Catalyzed Propargyl Ester Reactions: Insights From DFT Calculations.
  - Source: Frontiers in Chemistry (2019).
  - Significance: Provides the energetic basis for why 5-exo-dig cyclization (1,2-shift) is kinetically favored over hydration in anhydrous conditions.
  - URL:[Link]
- General Reactivity of Propargyl Esters:
  - Title: Rhodium-catalyzed acyloxy migration of propargylic esters in cycloadditions, inspiration from the recent “gold rush”.
  - Source: Chemical Society Reviews (2012).
  - Significance: Contextualizes Gold catalysis against Rhodium, highlighting the unique carbene-like reactivity of Gold intermediates.
  - URL:[Link]

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Sources

- 1. Rhodium-catalyzed acyloxy migration of propargylic esters in cycloadditions, inspiration from the recent “gold rush” - Chemical Society Reviews (RSC Publishing) [pubs.rsc.org]
- 2. research.monash.edu [research.monash.edu]

- 3. Gold-Catalyzed Reactions between 2-Alkenyl-1-arylalkynes and Nitrones via 1,2-C,N-Difunctionalizations Together with the C□C Double Bond Cleavage - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Gold-Catalyzed 1,2-Acyloxy Migration/Coupling Cascade of Propargyl Diazoacetates: Synthesis of Isomycin Derivatives [organic-chemistry.org]
- 5. Gold-Catalyzed 1,2-Acyloxy Migration/Coupling Cascade of Propargyl Diazoacetates: Synthesis of Isomycin Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. acs.figshare.com [acs.figshare.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Recent Advances in the Gold-Catalyzed Reactions of Propargyl Esters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Frontiers | Chemoselectivity in Gold(I)-Catalyzed Propargyl Ester Reactions: Insights From DFT Calculations [frontiersin.org]

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